

# Application Note: Quantification of 17-Epiestriol in Human Serum by LC-MS/MS

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## Compound of Interest

Compound Name: 17-Epiestriol

Cat. No.: B195166

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## Introduction

**17-Epiestriol (17-epiestriol)** is an endogenous estrogen metabolite, an epimer of estriol.<sup>[1]</sup> While considered a minor and relatively weak estrogen, it has been shown to be a selective agonist of the estrogen receptor  $\beta$  (ER $\beta$ ) and may play a role in various physiological and pathological processes.<sup>[1]</sup> Notably, **17-epiestriol** has demonstrated significantly higher potency than 17 $\beta$ -estradiol in inhibiting the expression of vascular cell adhesion molecule 1 (VCAM-1), suggesting a potential role in inflammatory processes. Accurate and sensitive quantification of **17-epiestriol** in serum is crucial for pharmacokinetic studies, understanding steroid metabolism, and clinical research. This application note details a robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the sensitive and specific quantification of **17-epiestriol** in human serum. The method utilizes liquid-liquid extraction (LLE) for sample cleanup, followed by chromatographic separation on a C18 column and detection using a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode.

## Experimental Protocols

### Materials and Reagents

- **17-Epiestriol** analytical standard
- **17-Epiestriol-d4** (or other suitable stable isotope-labeled internal standard)

- Methanol, HPLC grade
- Acetonitrile, HPLC grade
- Methyl tert-butyl ether (MTBE), HPLC grade
- Formic acid, LC-MS grade
- Ultrapure water
- Human serum (charcoal-stripped for calibration standards and quality controls)

## Sample Preparation: Liquid-Liquid Extraction (LLE)

- To 200  $\mu$ L of serum sample, calibrator, or quality control, add 50  $\mu$ L of internal standard solution (e.g., 1 nmol/L **17-Epiestriol**-d4 in 30% methanol).
- Vortex mix for 10 seconds.
- Add 1 mL of MTBE.
- Vortex mix vigorously for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes to separate the organic and aqueous layers.
- Carefully transfer the upper organic layer to a clean microcentrifuge tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried extract in 100  $\mu$ L of 50% methanol/water.
- Vortex mix for 20 seconds and transfer to an autosampler vial for LC-MS/MS analysis.

## Liquid Chromatography (LC) Conditions

- System: UPLC or HPLC system
- Column: C18 reversed-phase column (e.g., 5 cm x 2.1 mm, 1.9  $\mu$ m)[\[2\]](#)

- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in methanol
- Flow Rate: 0.4 mL/min
- Column Temperature: 40°C
- Injection Volume: 20 µL
- Gradient:
  - Start at 40% B
  - Ramp to 95% B over 5 minutes
  - Hold at 95% B for 1 minute
  - Return to 40% B and equilibrate for 2 minutes

## Mass Spectrometry (MS) Conditions

- System: Triple quadrupole mass spectrometer
- Ionization Mode: Electrospray Ionization (ESI), Negative
- Source Temperature: 600°C<sup>[3]</sup>
- Ion Spray Voltage: -4500 V<sup>[3]</sup>
- Curtain Gas: 30 psi
- Collision Gas: Medium
- Ion Source Gas 1: 40 psi
- Ion Source Gas 2: 60 psi
- Acquisition Mode: Multiple Reaction Monitoring (MRM)

## MRM Transitions (Proposed)

Since experimentally optimized transitions for **17-Epiestriol** are not readily available in the literature, the following transitions are proposed based on its molecular weight (288.4 g/mol ) and the known fragmentation of its isomer, estriol. These parameters would require optimization on the specific instrument being used.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)	Declustering Potential (V)
17-Epiestriol (Quantifier)	287.2	171.1	150	(Optimize)	(Optimize)
17-Epiestriol (Qualifier)	287.2	145.1	150	(Optimize)	(Optimize)
17-Epiestriol-d4 (IS)	291.2	173.1	150	(Optimize)	(Optimize)

## Data Presentation

The following table summarizes the typical validation performance of an LC-MS/MS method for a related estriol isomer in serum, which would be the target performance for this **17-Epiestriol** assay.

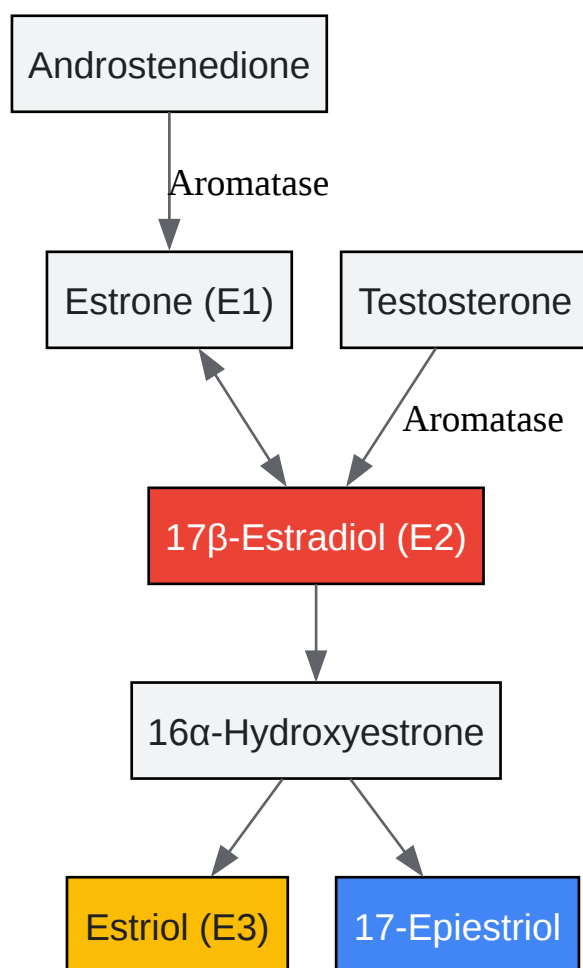
Parameter	Result
Linearity Range	0.2 - 32 ng/mL ( $r^2 > 0.99$ )
Lower Limit of Quantification (LLOQ)	0.2 ng/mL
Limit of Detection (LOD)	0.05 ng/mL
Intra-day Precision (%CV)	$\leq 10.4\%$
Inter-day Precision (%CV)	$\leq 16.2\%$
Accuracy (% Recovery)	95.9% - 104.2%

## Visualizations



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Caption: Experimental workflow for the LC-MS/MS quantification of **17-Epiestriol** in serum.



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## References

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